

Application Note: Validated Stability-Indicating HPLC Method for Piroxicam-Beta-Cyclodextrin

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Compound of Interest

Compound Name: *Piroxicam-beta-cyclodextrin*

CAS No.: 121696-62-6

Cat. No.: B571036

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Abstract

This application note details a validated, stability-indicating reversed-phase high-performance liquid chromatography (RP-HPLC) method for the quantitative determination of Piroxicam from its complex with Beta-Cyclodextrin (Piroxicam- β -CD). The method is validated in accordance with the International Council for Harmonisation (ICH) Q2(R1) guidelines, demonstrating its specificity, linearity, accuracy, precision, and robustness.^{[1][2][3]} This protocol is suitable for routine quality control and stability studies of Piroxicam- β -CD in pharmaceutical dosage forms.

Introduction

Piroxicam is a non-steroidal anti-inflammatory drug (NSAID) used to relieve pain and inflammation.^{[4][5]} Its complexation with beta-cyclodextrin enhances its aqueous solubility and dissolution rate, leading to a faster onset of action.^{[5][6][7]} A reliable and validated analytical method is crucial for the quality control and stability assessment of Piroxicam- β -CD formulations. This document provides a comprehensive protocol for a stability-indicating HPLC

method, ensuring the accurate quantification of Piroxicam in the presence of excipients and potential degradation products.

Chromatographic Conditions

A specific and reliable HPLC method was established for the determination of Piroxicam.

Parameter	Specification
HPLC System	Agilent 1260 Infinity II or equivalent with PDA/UV Detector
Column	C18, 150 mm x 4.6 mm, 5 µm particle size
Mobile Phase	Acetonitrile and 0.3% Triethylamine solution (pH 3.0) in a 30:70 (v/v) ratio[1]
Flow Rate	1.0 mL/min[1]
Injection Volume	10 µL[1]
Column Temperature	30°C[1][8]
Detection	UV at 248 nm[1]
Run Time	10 minutes
Retention Time	Approximately 6.8 minutes[1]

Experimental Protocols

Standard and Sample Preparation

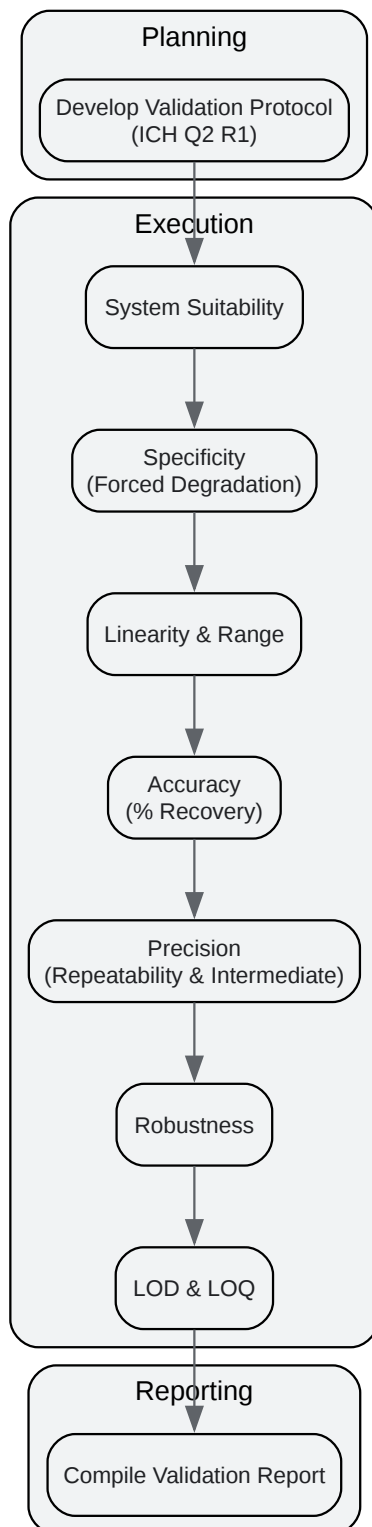
- Standard Stock Solution (1000 µg/mL): Accurately weigh 25 mg of Piroxicam reference standard and transfer it to a 25 mL volumetric flask. Dissolve and dilute to volume with methanol.[1]
- Working Standard Solution (50 µg/mL): Dilute the stock solution with the mobile phase to achieve a final concentration of 50 µg/mL.[1]

- **Sample Solution (from Piroxicam- β -CD tablets):** Weigh and powder 20 tablets. Transfer a quantity of powder equivalent to 20 mg of Piroxicam into a 100 mL volumetric flask. Add approximately 70 mL of methanol, sonicate for 15 minutes, and dilute to volume with methanol. Filter the solution through a 0.45 μ m nylon filter. Dilute an aliquot of the filtrate with the mobile phase to obtain a theoretical concentration of 50 μ g/mL of Piroxicam.

Method Validation Workflow

The following diagram outlines the workflow for the analytical method validation.

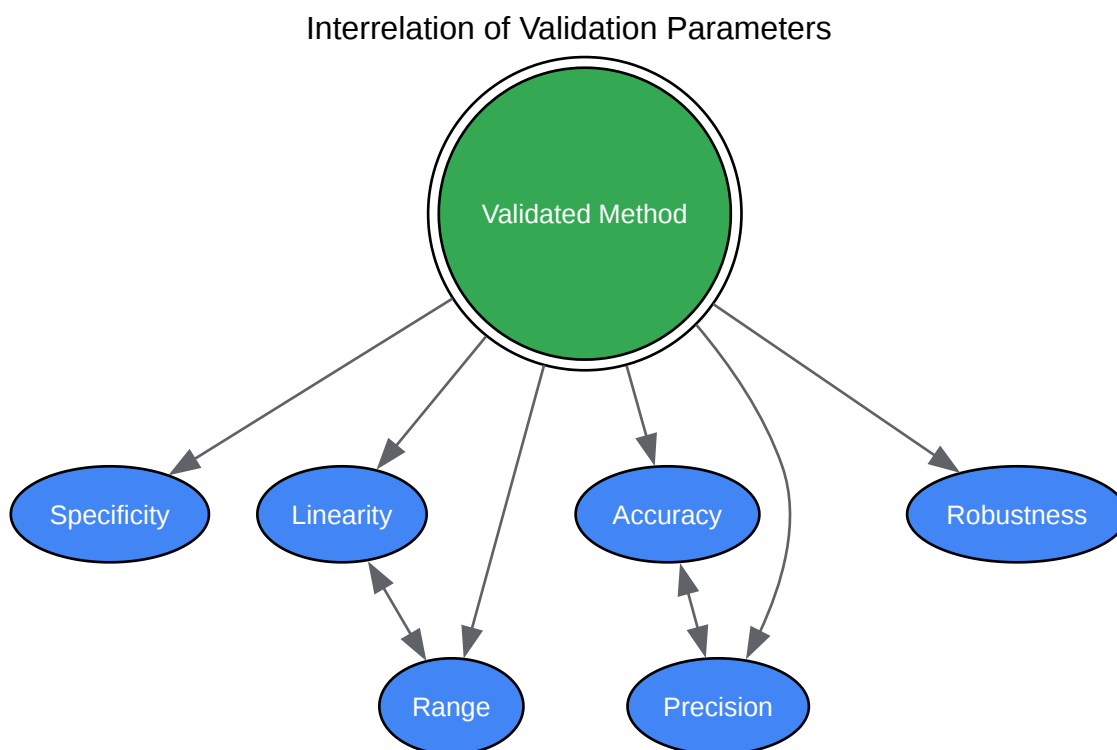
Analytical Method Validation Workflow

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Caption: Workflow for HPLC method validation.

Validation Parameters and Acceptance Criteria

The relationship between the core validation parameters is illustrated below.



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Caption: Core parameters of analytical method validation.

System Suitability

Protocol: Inject the working standard solution (50 µg/mL) six times. Acceptance Criteria:

- Relative Standard Deviation (RSD) of the peak area: $\leq 2.0\%$ [9]
- Tailing factor: ≤ 2.0
- Theoretical plates: ≥ 2000

Parameter	Result	Acceptance Criteria
RSD of Peak Area (%)	0.54	$\leq 2.0\%$
Tailing Factor	1.15	≤ 2.0
Theoretical Plates	6150	≥ 2000

Specificity (Forced Degradation)

Protocol: Expose the sample solution to various stress conditions to demonstrate that the method can distinguish Piroxicam from its degradation products. Analyze the stressed samples alongside a non-stressed sample.

- Acid Hydrolysis: 5 mL sample solution + 5 mL 0.1N HCl, heat at 80°C for 2 hours.
- Base Hydrolysis: 5 mL sample solution + 5 mL 0.1N NaOH, heat at 80°C for 2 hours.
- Oxidative Degradation: 5 mL sample solution + 5 mL 3% H₂O₂, store at room temperature for 24 hours.
- Thermal Degradation: Keep the drug powder in an oven at 105°C for 48 hours.
- Photolytic Degradation: Expose the sample solution to direct sunlight for 8 hours.[\[10\]](#)

Acceptance Criteria: The method is specific if the Piroxicam peak is pure and well-resolved from any degradation peaks. Peak purity should be confirmed using a PDA detector.

Stress Condition	% Degradation	Observations
Acid Hydrolysis	10.2	Degradation peaks observed, no interference.
Base Hydrolysis	8.5	Degradation peaks observed, no interference.
Oxidation	12.8	Major degradation peak, well-resolved.
Thermal	9.5	Minor degradation peaks, no interference. [1]
Photolytic	25.1	Significant degradation, peaks resolved. [10]

Linearity

Protocol: Prepare a series of at least five concentrations of Piroxicam standard solutions over the range of 25-75 µg/mL (50% to 150% of the working concentration). Inject each concentration in triplicate. Acceptance Criteria:

- Correlation coefficient (r^2): ≥ 0.999

Concentration (µg/mL)	Mean Peak Area
25	125430
37.5	188145
50	250860
62.5	313575
75	376290
r^2	0.9998
Regression Equation	$y = 5012x + 150$

Accuracy (% Recovery)

Protocol: Perform recovery studies by spiking a placebo mixture with known amounts of Piroxicam at three concentration levels (80%, 100%, and 120% of the working concentration).

[1] Prepare each level in triplicate and calculate the percent recovery.

Acceptance Criteria: Mean recovery should be between 98.0% and 102.0%.[1]

Concentration Level	Spiked (µg/mL)	Recovered (µg/mL)	% Recovery	Mean % Recovery
80%	40	39.8	99.5	99.6
40	39.9	99.8		
40	39.8	99.5		
100%	50	50.2	100.4	100.2
50	49.9	99.8		
50	50.2	100.4		
120%	60	59.8	99.7	99.8
60	60.1	100.2		
60	59.8	99.7		

Precision

Protocol:

- Repeatability (Intra-day Precision): Analyze six replicate samples of the same batch at 100% of the test concentration on the same day, with the same analyst and equipment.
- Intermediate Precision (Inter-day Precision): Repeat the analysis on a different day with a different analyst.

Acceptance Criteria: RSD should be $\leq 2.0\%$.

Precision Type	Assay Result (% Label Claim)	Mean (%)	RSD (%)
Repeatability (Day 1)	99.5, 100.2, 99.8, 100.5, 99.9, 100.1	100.0	0.35
Intermediate (Day 2)	100.8, 101.2, 100.5, 101.0, 100.7, 101.1	100.9	0.26

Limit of Detection (LOD) and Limit of Quantitation (LOQ)

Protocol: Determine LOD and LOQ based on the standard deviation of the response and the slope of the calibration curve.

- $LOD = 3.3 * (\sigma / S)$
- $LOQ = 10 * (\sigma / S)$
 - σ = Standard deviation of the y-intercept of the regression line
 - S = Slope of the calibration curve

Acceptance Criteria: The LOQ should be verifiable with acceptable accuracy and precision.

Parameter	Result (µg/mL)
LOD	0.08
LOQ	0.25

Robustness

Protocol: Deliberately vary critical method parameters and assess the impact on the results. Analyze the standard solution in triplicate for each condition.

- Flow Rate: ± 0.1 mL/min (0.9 and 1.1 mL/min)
- Column Temperature: $\pm 2^{\circ}\text{C}$ (28°C and 32°C)

- Mobile Phase Composition: $\pm$ 2% change in organic modifier (e.g., 28:72 and 32:68 ACN:Buffer)

Acceptance Criteria: The RSD of the results from all robustness tests should not be more than 2.0%.

Parameter Varied	Condition	Mean Peak Area	RSD (%)
Flow Rate	0.9 mL/min	278540	0.45
	1.1 mL/min	227910	0.51
Temperature	28°C	251020	0.38
	32°C	250750	0.42
Mobile Phase	28:72 ACN:Buffer	265430	0.61
	32:68 ACN:Buffer	238990	0.55

Conclusion

The described HPLC method for the quantitative analysis of Piroxicam from **Piroxicam-Beta-Cyclodextrin** formulations is specific, linear, accurate, precise, and robust. All validation parameters met the acceptance criteria as per ICH guidelines. The method proved to be stability-indicating through forced degradation studies. Therefore, it is suitable for routine quality control analysis and for conducting stability studies of Piroxicam- β -CD in pharmaceutical products.[1]

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